

Chemical Identity and Nomenclature

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Compound of Interest

Compound Name: 2-Bromobenzaldoxime

Cat. No.: B1276659

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2-Bromobenzaldoxime is an organic compound characterized by a bromine atom at the ortho-position of a benzaldehyde oxime.[1] The presence of the C=N double bond in the oxime group leads to the existence of two geometric isomers: (E)-**2-Bromobenzaldoxime** and (Z)-**2-Bromobenzaldoxime**. [2]

IUPAC Name: (NE)-N-[(2-bromophenyl)methylidene]hydroxylamine[3]

Synonyms:

- 2-Bromobenzaldehyde oxime[4]
- o-bromobenzaldoxime[4]
- Benzaldehyde, 2-bromo-, oxime[1][5]

CAS Number: 34158-72-0[1][3][5]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Bromobenzaldoxime**.

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrNO	[1][5]
Molecular Weight	200.03 g/mol	[1][5]
Appearance	Off-white to pale yellow solid	[1]
InChI	InChI=1S/C7H6BrNO/c8-7-4-2-1-3-6(7)5-9-10/h1-5,10H	[5]
InChI Key	PSIRFUPZHPEKAE-UHFFFAOYSA-N	[5]
SMILES	ON=Cc1ccccc1Br	[5]

Experimental Protocol: Synthesis of 2-Bromobenzaldoxime

The synthesis of **2-Bromobenzaldoxime** is typically achieved through the condensation reaction of 2-bromobenzaldehyde with hydroxylamine hydrochloride.[2][6] The following protocol is a representative method.

Materials:

- 2-Bromobenzaldehyde (C₇H₅BrO)[7][8]
- Hydroxylamine hydrochloride (NH₂OH·HCl)
- Sodium carbonate (Na₂CO₃) or another suitable base
- Ethanol (C₂H₅OH) or another suitable solvent
- Deionized water
- Dichloromethane (CH₂Cl₂) or other suitable extraction solvent
- Anhydrous sodium sulfate (Na₂SO₄)

Equipment:

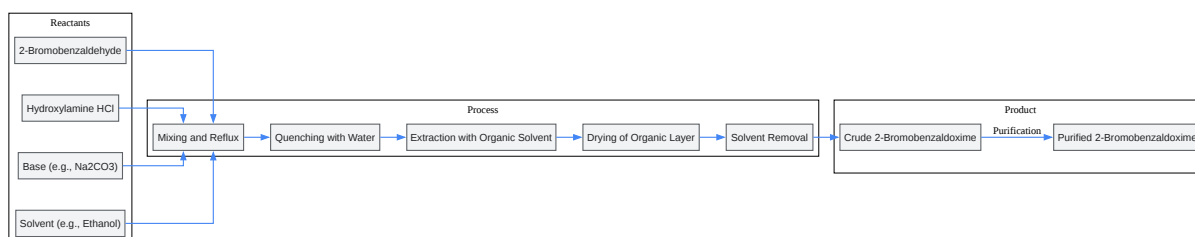
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or water bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 2-bromobenzaldehyde (1 equivalent) in ethanol.
- **Addition of Reagents:** To this solution, add hydroxylamine hydrochloride (1.2 equivalents) and sodium carbonate (1.2 equivalents).
- **Reaction:** Heat the mixture to reflux and maintain for a period of 1-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Remove the ethanol using a rotary evaporator.
- **Extraction:** To the residue, add deionized water and extract the product with dichloromethane (3 x 50 mL).
- **Drying:** Combine the organic layers and dry over anhydrous sodium sulfate.
- **Purification:** Filter off the drying agent and remove the solvent under reduced pressure to yield the crude **2-Bromobenzaldoxime**. The product can be further purified by recrystallization or column chromatography if necessary.

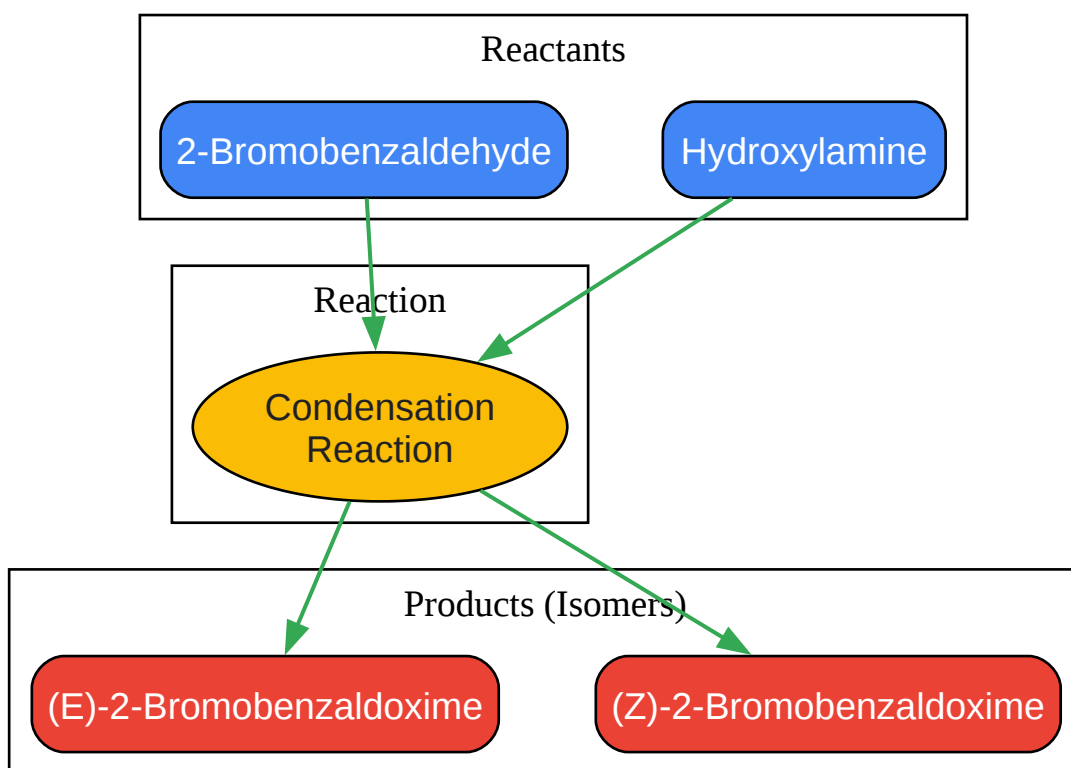
Visualization of Key Processes

To better illustrate the concepts discussed, the following diagrams have been generated using the DOT language.



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Caption: Experimental workflow for the synthesis of **2-Bromobenzaldoxime**.



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Caption: Logical relationship of reactants to isomeric products.

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